

# Application Note: Formulation & Stabilization of Geranyl Caproate in Personal Care Matrices

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## Compound of Interest

Compound Name: Geranyl caproate

CAS No.: 10032-02-7

Cat. No.: B159425

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## Executive Summary & Physicochemical Profile[1]

**Geranyl Caproate** (Geranyl Hexanoate) is a monoterpene ester valued for its sophisticated olfactory profile—bridging the gap between floral (rose/geranium) and fruity (pineapple/waxy) notes. While widely used as a flavoring agent (FEMA 2515), its application in functional cosmetics requires rigorous control over hydrolytic stability and volatility.

This guide provides a validated workflow for formulating **Geranyl Caproate**, moving beyond simple admixture to advanced Solid Lipid Nanoparticle (SLN) encapsulation. This approach mitigates the two primary failure modes of this molecule:

- Ester Hydrolysis: Preventing the release of free Geraniol (a sensitizer) and Hexanoic acid (rancid odor).
- Fugacity: Extending the scent longevity (fixative effect) in topically applied products.

## Table 1: Critical Physicochemical Parameters

| Parameter        | Value              | Formulation Implication                                                  |
|------------------|--------------------|--------------------------------------------------------------------------|
| CAS Number       | 10032-02-7         | Regulatory identification.[1][2][3]                                      |
| Molecular Weight | 252.39 g/mol       | Moderate diffusivity.                                                    |
| LogP (o/w)       | ~6.23              | Highly lipophilic; requires oil phase or high-HLB solubilizers.          |
| Boiling Point    | 240°C              | Thermally stable during standard processing (<80°C).                     |
| Vapor Pressure   | 0.0001 mmHg (25°C) | Low volatility relative to other esters, acting as a heart-to-base note. |
| Flash Point      | >100°C             | Safe for standard hot-process manufacturing.                             |
| Odor Profile     | Fruity, Rose, Waxy | Used in "Red Rose" and tropical fruit accords.                           |

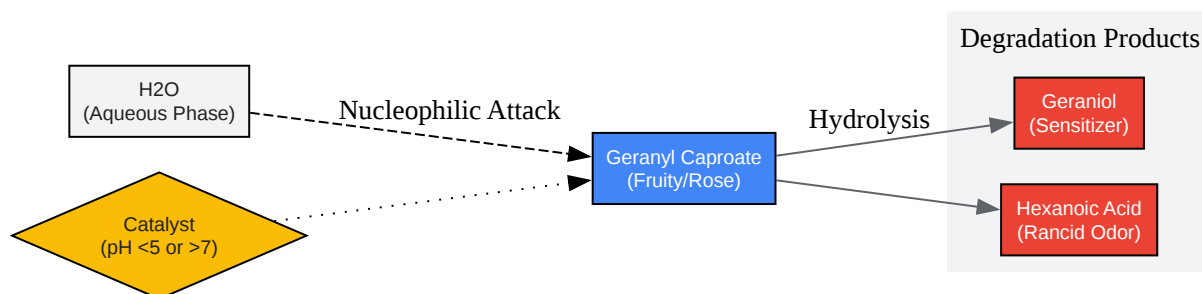
## Pre-Formulation: Stability & Degradation Logic

Before formulation, one must understand the degradation pathway. In aqueous cosmetic bases (pH 3.0–8.0), **Geranyl Caproate** is susceptible to acid- or base-catalyzed hydrolysis.

## Mechanism of Failure

The ester linkage cleaves to yield Geraniol and Caproic Acid (Hexanoic Acid).

- Risk 1 (Odor): Caproic acid introduces a "cheesy" or "sweaty" off-note.
- Risk 2 (Safety): Geraniol is an IFRA-restricted allergen. Uncontrolled hydrolysis can push a compliant formula into non-compliance over its shelf life.



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Figure 1: Hydrolytic degradation pathway of **Geranyl Caproate** in aqueous environments.

## Protocol A: Solid Lipid Nanoparticle (SLN) Encapsulation

Objective: To encapsulate **Geranyl Caproate** within a solid lipid matrix, physically shielding the ester bond from water and retarding volatilization. Target Particle Size: 100–200 nm.

Equipment: High-Pressure Homogenizer (e.g., APV or Niro Soavi) or Ultra-Turrax (for pre-emulsion).

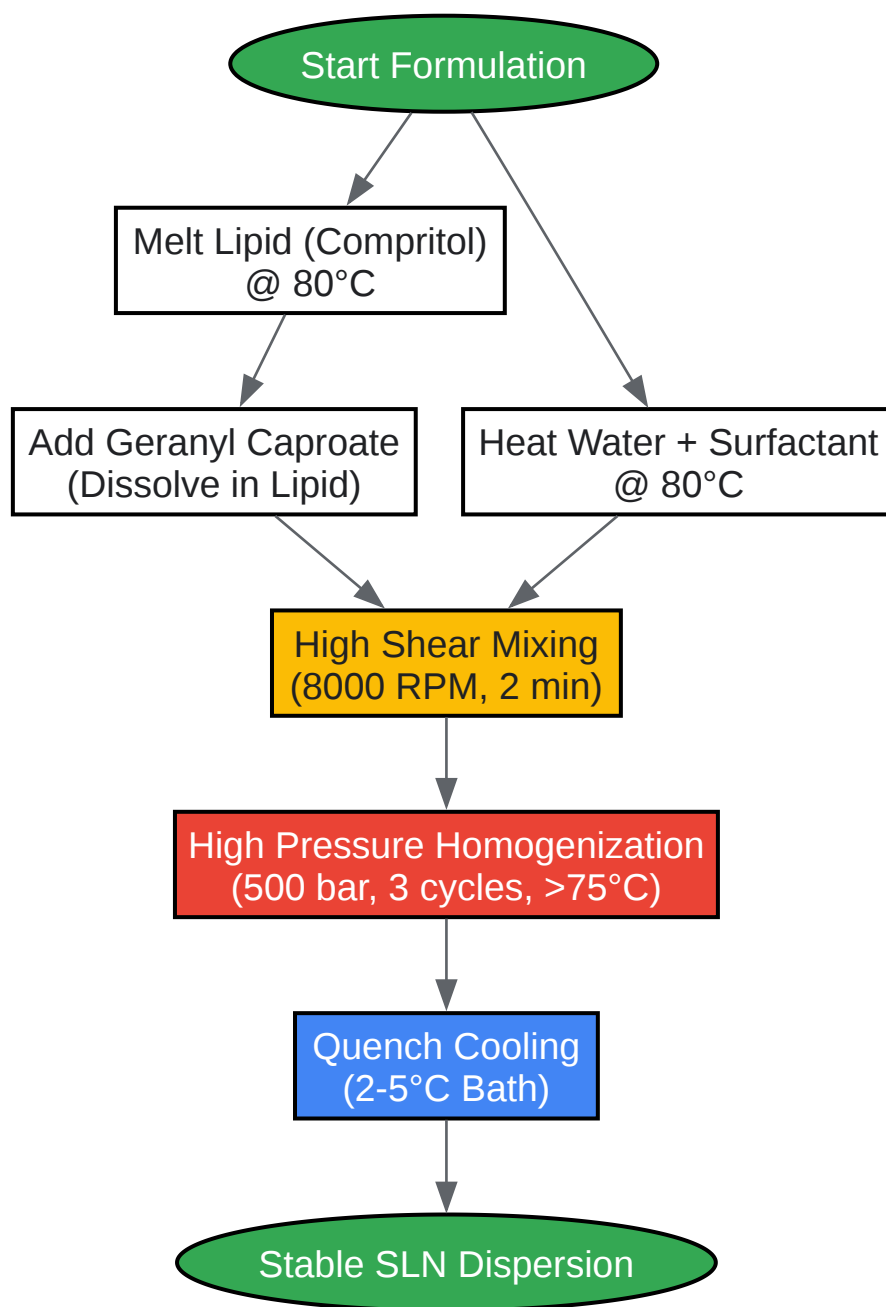
### Materials

- Lipid Phase: Glyceryl Behenate (Compritol® 888 ATO) - Melting point ~70°C.
- Active: **Geranyl Caproate** (5% w/w of total formula).
- Surfactant: Poloxamer 188 or Lecithin (2.5% w/w).
- Aqueous Phase: Deionized water (q.s. to 100%).

### Step-by-Step Methodology

- Lipid Melting (Phase A):
  - Heat Glyceryl Behenate to 80°C (10°C above melting point).

- Once fully molten, add **Geranyl Caproate**.
- Note: Maintain temperature at 75–80°C. Do not overheat to prevent ester volatilization.
- Aqueous Phase Preparation (Phase B):
  - Dissolve Poloxamer 188 in water.[3][4]
  - Heat Phase B to 80°C (Must match Phase A temperature to prevent premature lipid crystallization).
- Pre-Emulsification:
  - Add Phase B to Phase A under high-shear mixing (Ultra-Turrax) at 8,000 RPM for 2 minutes.
  - Result: A hot, coarse O/W emulsion.[5]
- High-Pressure Homogenization (HPH):
  - Cycle the hot pre-emulsion through the homogenizer.[5]
  - Parameters: 3 cycles at 500 bar.
  - Critical Control: Keep the homogenizer block heated to >75°C to prevent clogging.
- Crystallization (Quench Cooling):
  - Discharge the hot nano-emulsion immediately into a cold water bath (2–5°C) or heat exchanger.
  - Mechanism:[5][6][7] Rapid cooling forces the lipid to crystallize into the modification, trapping the **Geranyl Caproate** in the crystal lattice.



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Figure 2: Hot High-Pressure Homogenization workflow for **Geranyl Caproate** SLNs.

## Protocol B: Conventional Emulsion (O/W Lotion)

Objective: Standard incorporation for lotions where SLN technology is unavailable.

- Oil Phase: Solubilize **Geranyl Caproate** in a carrier oil (e.g., Caprylic/Capric Triglyceride) to reduce its vapor pressure.
- Antioxidant: Add Tocopherol (0.1%) or BHT to the oil phase. Although the ester is stable, the geranyl backbone contains double bonds susceptible to oxidation.
- pH Buffer: Buffer the water phase to pH 5.5–6.0 using Citrate or Phosphate buffers. This is the point of maximum hydrolytic stability for most esters.
- Process: Add the fragrance phase at the cool-down stage (<40°C) if using a standard emulsification process, or include in the oil phase if using a cold-process emulsifier.

## Quality Control & Stability Validation

To ensure the protocol was successful, the following metrics must be validated.

### A. Encapsulation Efficiency (for SLN)

Determine how much **Geranyl Caproate** is inside the lipid vs. free in water.

- Centrifugation: Centrifuge SLN dispersion at 10,000 RPM for 30 min (using Amicon Ultra filters).
- Analysis: Analyze the filtrate (free drug) via HPLC or GC.
- Calculation:

### B. Chemical Stability (GC-MS Headspace)

Monitor the formation of Geraniol over time.

- Instrument: GC-MS with Headspace sampler.
- Column: DB-WAX or HP-5MS.
- Marker: Look for the appearance of the Geraniol peak (retention time shift).
- Limit: Free Geraniol should not increase by >10% of the initial ester concentration after 3 months at 45°C.

## Regulatory & Safety (E-E-A-T)

### IFRA Compliance (Critical)

**Geranyl Caproate** itself is not explicitly restricted by IFRA Standards (51st Amendment), but it is a pro-hapten.

- Metabolism: It metabolizes to Geraniol (CAS 106-24-1).
- Restriction: Geraniol is an established sensitizer with strict IFRA usage limits (e.g., Category 4 Fine Fragrance limit is typically around 4.7–5.3%, check current amendment).
- Calculation: When calculating the "Geraniol Equivalent" of your formula, you must theoretically account for the potential hydrolysis of **Geranyl Caproate**.
  - Stoichiometry: 1 mole **Geranyl Caproate** (252g)  
1 mole Geraniol (154g).
  - Conversion Factor: 0.61. (1g of **Geranyl Caproate** can theoretically yield 0.61g Geraniol).

### FEMA GRAS[9][10]

- FEMA Number: 2515.[1][2][3][8][9]
- Status: Generally Recognized As Safe for flavor use, reinforcing its low systemic toxicity profile.

## References

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- Flavor and Extract Manufacturers Association (FEMA). FEMA GRAS Flavor Ingredient Library. Available at: [\[Link\]](#)

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